

Tridecylbenzene CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Tridecylbenzene

Cat. No.: B089775

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An In-Depth Technical Guide to **Tridecylbenzene**: Properties, Synthesis, and Analysis

Introduction

Tridecylbenzene, an alkylbenzene with a C13 alkyl chain attached to a benzene ring, is a compound of significant industrial importance. As a member of the linear alkylbenzene (LAB) family, it serves as a key intermediate in the production of linear alkylbenzene sulfonates (LAS), which are widely used as surfactants in detergents and cleaning products.[1][2] This guide provides a comprehensive overview of **tridecylbenzene**, focusing on its core chemical identifiers, physicochemical properties, synthesis, applications, and analytical methodologies, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical Identity and Physicochemical Properties

Tridecylbenzene is a colorless liquid at room temperature.[1][3] Its fundamental identifiers and key physicochemical properties are summarized in the table below, compiled from various authoritative sources.

Property	Value	Source(s)
CAS Number	123-02-4	[1][4][5][6][7]
Molecular Formula	C ₁₉ H ₃₂	[1][4][5][7]
Molecular Weight	260.46 g/mol	[4][5][7][8]
IUPAC Name	Tridecylbenzene	[1]
Synonyms	1-Phenyltridecane, n- Tridecylbenzene, Tridane	[4][6]
Appearance	Colorless liquid	[1]
Boiling Point	188 - 190 °C (370 - 374 °F)	[7]
Melting Point	10 °C (50 °F)	[7]
Flash Point	> 112 °C (> 234 °F) - closed cup	[7]
Density	0.881 g/cm ³	[1]
Refractive Index	1.4821 @ 20 °C/D	[1]
Water Solubility	Insoluble	[2][9]

Synthesis of Tridecylbenzene

The industrial production of **tridecylbenzene**, along with other linear alkylbenzenes, is primarily achieved through the Friedel-Crafts alkylation of benzene. This process typically involves the reaction of benzene with a linear olefin or a monochlorinated paraffin with a corresponding chain length, in the presence of a catalyst.

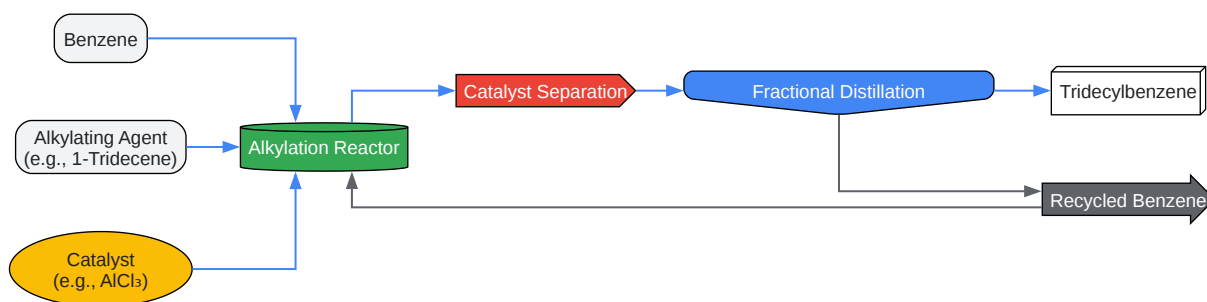
Manufacturing Process

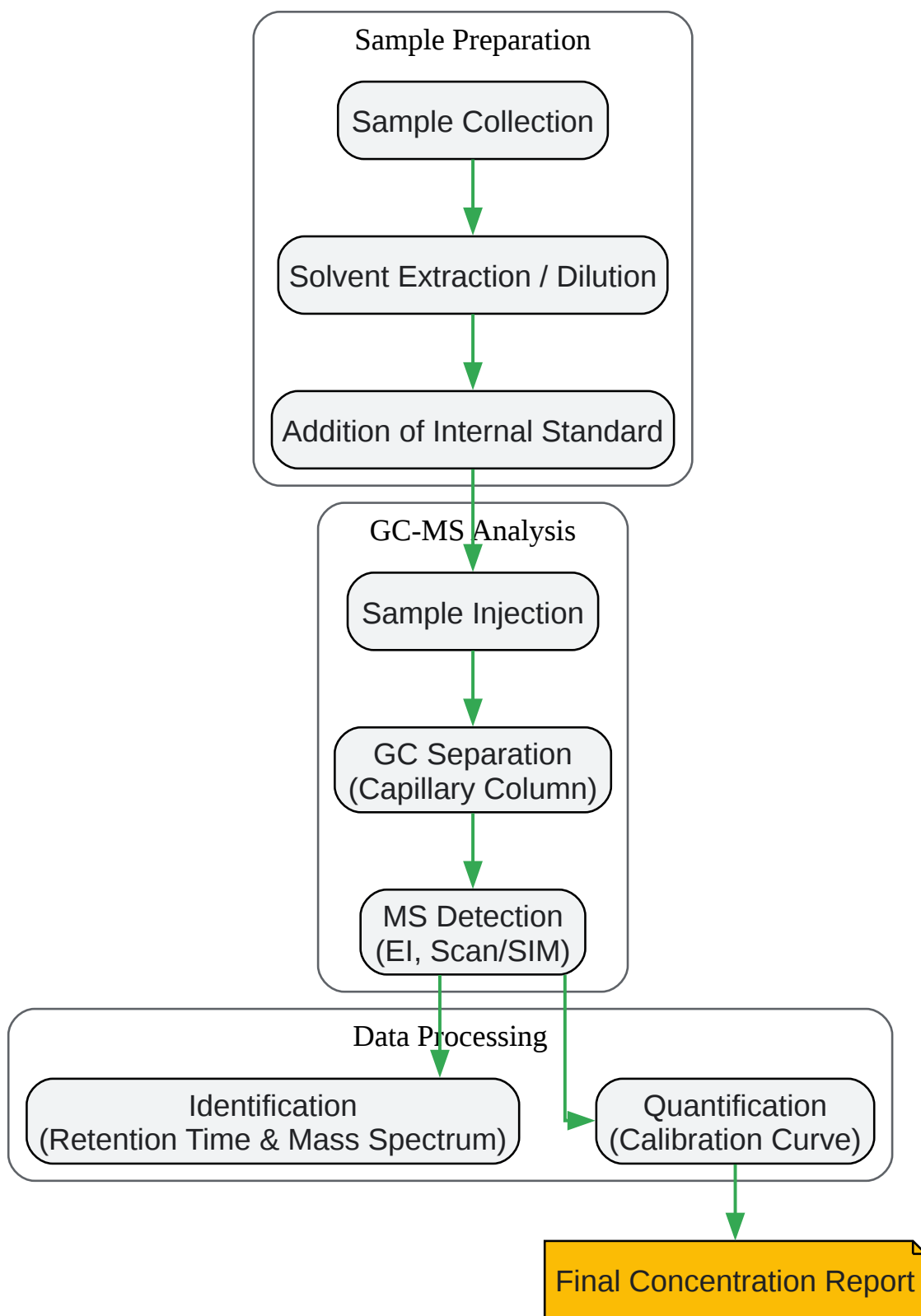
A common method for synthesizing **tridecylbenzene** involves the reaction of benzene with monochloroparaffin mixtures using an aluminum chloride (AlCl₃) catalyst complex, or with internal olefin mixtures using a hydrogen fluoride (HF) catalyst.[2]

The general steps for the synthesis via Friedel-Crafts alkylation are as follows:

- **Feed Preparation:** Benzene and the alkylating agent (e.g., 1-tridecene or 1-chlorotridecane) are purified and dried to prevent catalyst deactivation.
- **Alkylation Reaction:** The reactants are fed into a reactor containing the catalyst (e.g., AlCl_3 or solid acid catalyst). The reaction is carried out under controlled temperature and pressure to promote the formation of the desired linear alkylbenzene and minimize side reactions.
- **Catalyst Separation:** The catalyst is separated from the reaction mixture. In the case of AlCl_3 , this is typically done by washing with water and caustic solutions.
- **Purification:** The product stream is then subjected to fractional distillation to separate unreacted benzene, the desired **tridecylbenzene**, and heavier alkylation products. The unreacted benzene is recycled back to the reactor.

Below is a diagram illustrating the general workflow for the synthesis of **tridecylbenzene**.





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- To cite this document: BenchChem. [Tridecylbenzene CAS number and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089775#tridecylbenzene-cas-number-and-molecular-weight]

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Email: info@benchchem.com